Application Note: Surface Modification via Sulfosuccinimidyl Linoleate Sodium

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Compound of Interest

Compound Name:	*Sulfosuccinimidyl Linoleate Sodium*
Cat. No.:	*B1162578*

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Introduction & Chemical Basis

Sulfosuccinimidyl Linoleate Sodium (Sulfo-NHS-Linoleate) is a specialized amphiphilic heterobifunctional reagent. It combines a long-chain polyunsaturated fatty acid tail (Linoleic acid, C18:2) with a hydrophilic, amine-reactive Sulfosuccinimidyl (Sulfo-NHS) ester headgroup.

Unlike standard crosslinkers, this molecule is designed to introduce hydrophobic anchors onto hydrophilic surfaces or to "paint" biological membranes by covalently attaching lipid tails to surface proteins.

Key Applications

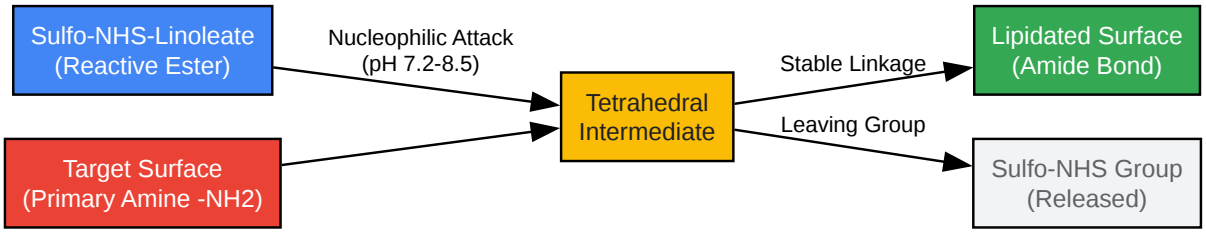
- Cell Surface Engineering ("Cell Painting"): Anchoring exogenous lipids into the plasma membrane to alter cell-surface interaction or introduce signaling moieties.
- Protein Lipidation: Modifying serum proteins (e.g., Albumin) to enhance half-life or facilitate interaction with fatty acid transporters (e.g., CD36).

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- Nanoparticle Functionalization: Converting aminated hydrophilic nanoparticles into amphiphilic or membrane-tropic delivery vectors.

Reaction Mechanism

The reaction relies on the nucleophilic attack of a primary amine ($–NH_2$) on the target surface against the carbonyl carbon of the NHS ester.[1] This releases the Sulfo-NHS group as a soluble byproduct and forms a stable amide bond, permanently attaching the linoleate tail.



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Figure 1: Mechanism of amine acylation by Sulfosuccinimidyl Linoleate. The reaction is pH-dependent and competes with hydrolysis.[2]

Pre-Experimental Considerations

Handling & Storage (Critical)

Linoleic acid is polyunsaturated (C18:2) and highly susceptible to lipid peroxidation compared to saturated analogs (e.g., Palmitate).

- Oxidation Control: Always handle neat powder and stock solutions under an inert atmosphere (Argon or Nitrogen).
- Light Sensitivity: Store in amber vials; avoid direct light exposure.
- Hygroscopic: The Sulfo-NHS ester hydrolyzes in the presence of moisture. Equilibrate vials to room temperature before opening to prevent condensation.

Buffer Selection

The NHS-ester reaction is strictly pH-dependent.

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- Optimal pH: 7.2 – 8.5.
- Forbidden Buffers: Tris, Glycine, Histidine, or any buffer containing primary amines. These will compete with your target and neutralize the reagent.
- Recommended Buffers: PBS (Phosphate Buffered Saline), HEPES, Bicarbonate, or Borate buffers.

Solubility & Reagent Preparation

While the "Sodium" salt confers some water solubility to the headgroup, the linoleate tail drives micelle formation or precipitation in aqueous media.

Solvent System	Solubility	Usage Recommendation
Anhydrous DMSO	High (~25 mg/mL)	Recommended. Prepare 10-50 mM stock immediately before use.
Anhydrous DMF	High (~25 mg/mL)	Alternative to DMSO. Ensure it is amine-free.
Water/Buffer	Low / Micellar	Not recommended for stock preparation due to rapid hydrolysis.

Protocol A: Biological Surface Modification (Cell Painting)

This protocol describes the "painting" of live cell surfaces by covalently attaching linoleate tails to extracellular lysine residues. This anchors the lipid into the membrane bilayer.

Materials

- Target Cells (Adherent or Suspension)
- Reagent: **Sulfosuccinimidyl Linoleate Sodium** (freshly prepared 10 mM stock in dry DMSO)

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- Reaction Buffer: HBSS or PBS (pH 7.4), with Ca^{2+}/Mg^{2+} if needed for adhesion.
- Quench Buffer: PBS + 10 mM Glycine or 50 mM Tris (pH 7.4).

Step-by-Step Procedure

- Cell Preparation:
  - Wash cells 2× with warm Reaction Buffer to remove serum proteins (serum contains albumin which will scavenge the reagent).
  - Resuspend cells (if suspension) to

    cells/mL.
- Reagent Addition:
  - Dilute the DMSO stock into the cell suspension to a final concentration of 10 – 50 µM.
  - Note: Keep final DMSO concentration < 0.5% to avoid cytotoxicity.
  - Tip: Vortex immediately upon addition to prevent reagent precipitation.
- Incubation:
  - Incubate for 10 – 30 minutes at 37°C (for metabolic integration) or 4°C (to restrict modification to the surface and prevent endocytosis).
- Quenching:
  - Add 5 volumes of Quench Buffer (containing Glycine/Tris) to stop the reaction. Incubate for 2 minutes.
- Washing:
  - Centrifuge/wash cells 3× with standard culture media or PBS to remove hydrolyzed byproduct and excess reagent.

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Protocol B: Protein/Nanoparticle Functionalization

This protocol is for conjugating linoleate to purified proteins (e.g., BSA, Antibodies) or aminated nanoparticles.

Calculations: Molar Excess

NHS reactions are not 100% efficient due to hydrolysis. Use a molar excess of reagent.[2][3]

- Proteins: 10–20 fold molar excess.
- Nanoparticles: Depends on amine density; typically aim for 0.5 – 1.0 mg reagent per mg of nanoparticle as a starting point.

Step-by-Step Procedure

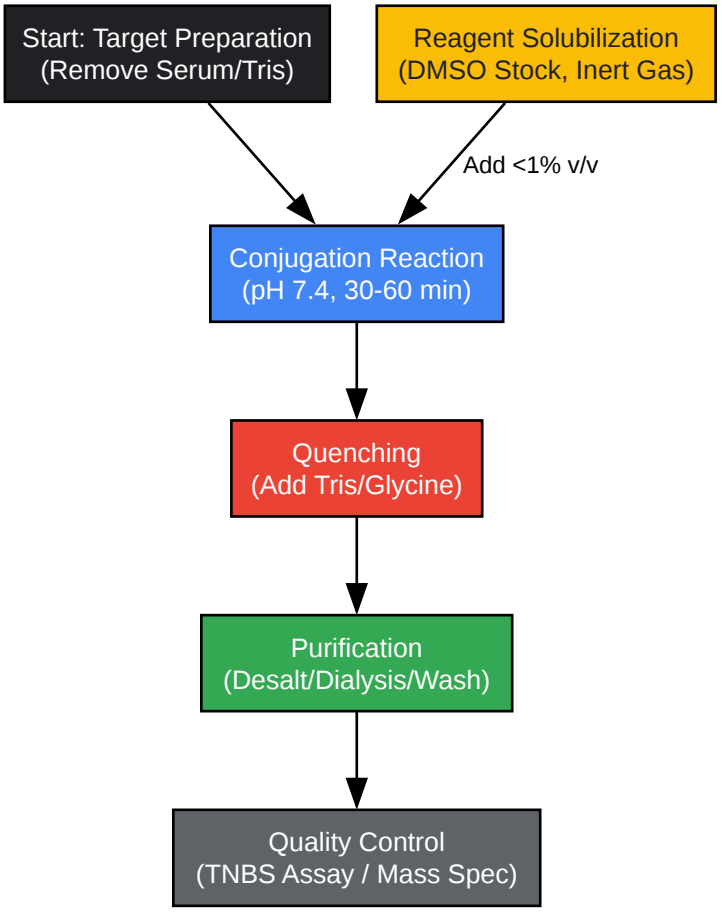
- Buffer Exchange:
  - Ensure protein/particle is in an amine-free buffer (PBS, pH 7.4). If in Tris, dialyze or desalt first.
- Reaction:
  - Dissolve **Sulfosuccinimidyl Linoleate Sodium** in dry DMSO to 10 mM.
  - Add reagent to protein solution slowly while stirring.
  - Final Concentration: Protein should be > 1 mg/mL to ensure efficient kinetics.
- Incubation:
  - Incubate for 1 hour at Room Temperature or 2 hours on ice.
  - Protect from light.
- Purification:
  - Proteins: Remove excess reagent using a Desalting Column (e.g., Zeba Spin, PD-10) or Dialysis. The hydrophobic tail may cause the protein to stick to some membranes;

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cellulose acetate is usually safe.

- Nanoparticles: Centrifuge and wash 3× with PBS.

Experimental Workflow & QC



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Figure 2: Operational workflow for surface modification. Note the critical purification step to remove free fatty acids.

Quality Control (QC)

- TNBS Assay: Measures free primary amines. A decrease in absorbance at 335 nm compared to the control indicates successful modification (amines are blocked by lipid tails).
- Hydrophobicity Shift:

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- HPLC: Modified proteins will show a longer retention time on a Reverse-Phase (C4 or C8) column.
- Partitioning: Modified molecules may partition into the organic phase (or interphase) of a water/octanol extraction.

- Mass Spectrometry: Intact protein MS will show mass shifts corresponding to the linoleoyl group (+262.4 Da per attachment).

Troubleshooting Guide

Issue	Probable Cause	Solution
No Modification Observed	Hydrolysis of NHS ester	Use fresh DMSO stock; ensure buffer pH is < 8.5; work faster.
No Modification Observed	Interfering Buffer	Ensure no Tris/Glycine is present in the starting buffer.
Precipitation	Reagent insolubility	Dilute DMSO stock slowly; lower the final concentration; ensure "Sodium" salt is used.
Cell Toxicity	DMSO or Detergent effect	Keep DMSO < 0.5%; reduce reagent concentration; wash cells thoroughly after reaction.
Loss of Protein Function	Over-modification	Reduce molar excess (e.g., from 20x to 5x); target specific pH (7.2) to favor N-term modification.

References

- Harmon, C. M., et al. (1991).Labeling of adipocyte membranes by sulfo-N-succinimidyl derivatives of long-chain fatty acids.[4] Journal of Membrane Biology.[4] [Link]

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